

An In-depth Technical Guide to the Health and Safety of 2-Methylpropanethioamide

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Compound of Interest

Compound Name: 2-Methylpropanethioamide

Cat. No.: B017427

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety information for **2-Methylpropanethioamide** (CAS No. 13515-65-6), a compound of interest in various research and development applications. The following sections detail its hazards, handling procedures, and physical and chemical properties, with quantitative data summarized for clarity.

Hazard Identification and Classification

2-Methylpropanethioamide is classified as a hazardous substance. The primary hazards associated with this chemical are skin irritation, serious eye damage/irritation, and respiratory irritation.^[1]

GHS Classification:^[1]

Hazard Class	Category	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1 / 2A	Danger/Warning	H318: Causes serious eye damage / H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	Warning	H335: May cause respiratory irritation

Pictograms:

- Corrosion
- Exclamation Mark

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Methylpropanethioamide** is crucial for safe handling and storage.

Property	Value
Molecular Formula	C4H9NS[1]
Molecular Weight	103.19 g/mol [1]
Boiling Point	147.4°C at 760 mmHg[2][3]
Flash Point	42.947°C[2]
Density	0.996 g/cm ³ [2]
Vapor Pressure	4.432 mmHg at 25°C[2]

Exposure Controls and Personal Protection

To minimize exposure and ensure safety, the following personal protective equipment (PPE) and engineering controls are recommended.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[4][5]
- Ensure that eyewash stations and safety showers are readily accessible.[5]

Personal Protective Equipment (PPE):[5]

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.[5]
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.[5]
Respiratory Protection	If ventilation is inadequate, use a NIOSH/MSHA approved respirator.[5]

Handling and Storage

Proper handling and storage procedures are essential to prevent accidents and maintain the chemical's integrity.

Handling:

- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[6]
- Wash hands thoroughly after handling.[5]
- Keep away from heat, sparks, and open flames.[7]

Storage:

- Store in a cool, dry, and well-ventilated place.[4][5]
- Keep containers tightly closed.[4][5]
- Store in a sealed, dry place.[3]

First-Aid Measures

In case of exposure, immediate first aid is critical.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.[4][6]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.[4][6]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes. Consult a physician.[5][6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[6]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

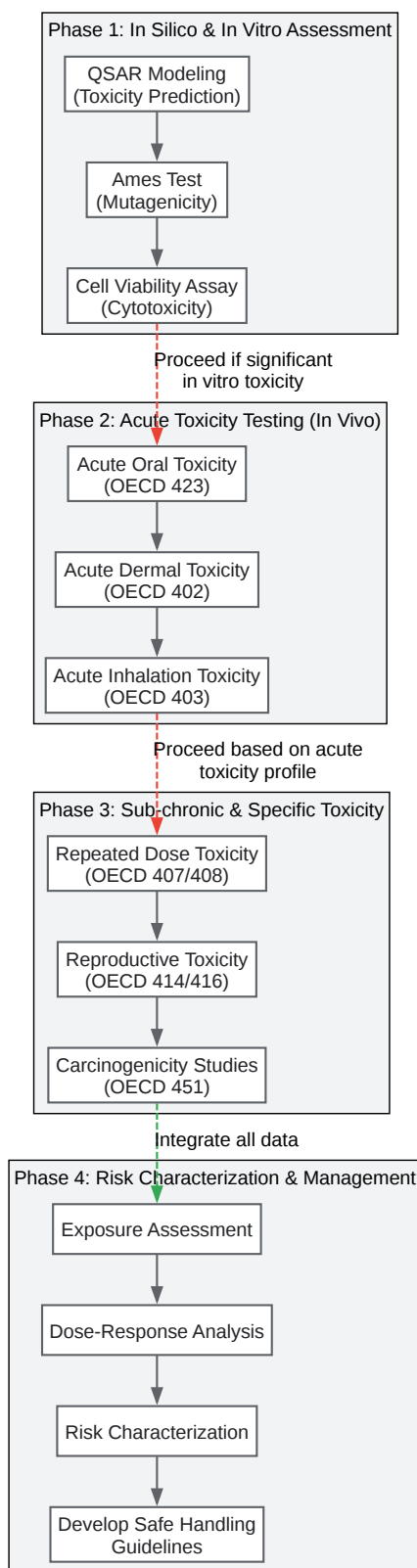
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][6]
- Hazardous Combustion Products: May produce nitrogen oxides, carbon monoxide, carbon dioxide, and sulfur oxides.[5]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[5][6]

Accidental Release:

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Evacuate personnel to safe areas.[6]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[5] Avoid dust formation.[6]

Experimental Protocols: Hazard Assessment Workflow

Detailed experimental protocols for toxicological assessment of **2-Methylpropanethioamide** are not readily available in the public domain. However, a generalized workflow for assessing the hazards of a similar chemical compound would follow established OECD guidelines.

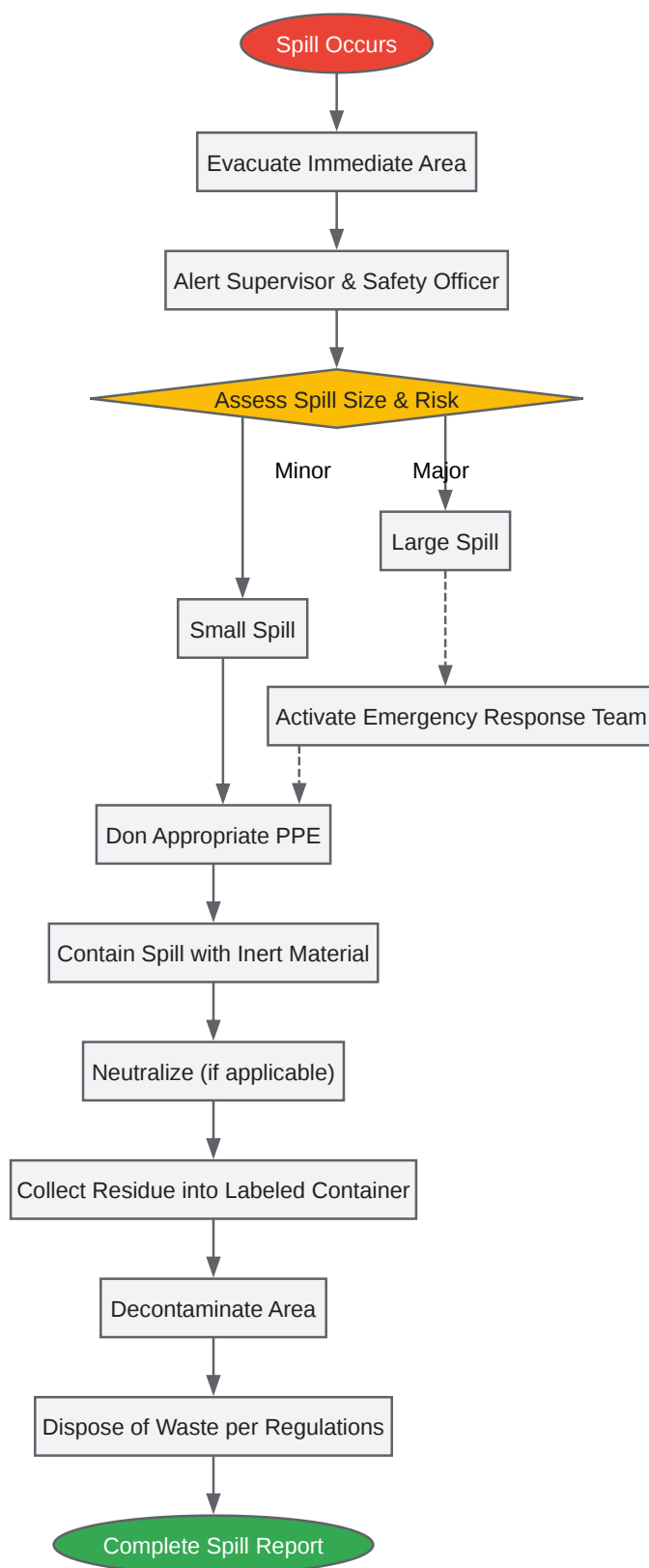


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Caption: Generalized workflow for chemical hazard assessment.

Logical Relationship: Spill Response Protocol

The following diagram illustrates a logical workflow for responding to a chemical spill of **2-Methylpropanethioamide**.



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Caption: Logical workflow for a chemical spill response.

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